

Application Notes and Protocols for Solid-Phase Extraction of Phenanthrene in Water

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Phenanthrene

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This document provides detailed application notes and protocols for the solid-phase extraction (SPE) of **phenanthrene** from water samples. **Phenanthrene**, a polycyclic aromatic hydrocarbon (PAH), is a common environmental pollutant of significant concern due to its potential carcinogenicity and mutagenicity. Accurate and efficient methods for its extraction and quantification from aqueous matrices are therefore crucial for environmental monitoring and risk assessment.

Comparative Analysis of SPE Methods

Several SPE methods have been developed for the extraction of **phenanthrene** from water, each employing different sorbents and experimental conditions. A summary of the performance of various methods is presented below to aid in the selection of the most appropriate technique for specific research needs.

Sorbent Type	Sample Matrix	Sample Volume	Elution Solvent(s)	Analytical Method	Recovery (%)	RSD (%)	LOD	LOQ	Reference
C18	Water	1 L	Acetone, Dichloromethane	HPLC-UV/FLD	Excellent (<10% RSD)	< 10	-	-	[1][2]
C18	River Water	1 L	Dichloromethane, Hexane (1:2)	GC-MS	81.47 ± 1.16 - 98.60 ± 0.61	-	-	-	[3]
C18	Drinking Water	-	Acetonitrile	HPLC-FLD	15.34 - 19.56	-	-	-	[4]
C18	Aqueous Samples	100 mL	Acetone:THF (1:1)	GC-MS	81 - 135	< 6	20.0–52.0 ng L ⁻¹	-	[5]
Graphene Oxide (GO)	Beverage Samples	10.50 mL	Isopropanol	HPLC-DAD	81 - 99	≤ 3.80	0.03 – 0.24 mg L ⁻¹	-	[6][7]
Online SPE	Drinking Water	< 2 mL	-	UHPLC-UV/FLD	90 - 110	< 6.0	0.2 - 23 ng/L	1 - 38 ng/L	[8]
Envi-Chrom P	Biological Matrices	-	Cyclohexane/Ethyl acetate	GC-MS	43 - 87	-	0.5 - 5.1 ng/mL	-	[9]

(50:50
)

Detailed Experimental Protocol: SPE of Phenanthrene using C18 Cartridges

This protocol is a generalized procedure based on common practices for the extraction of **phenanthrene** from water samples using C18 solid-phase extraction cartridges, followed by High-Performance Liquid Chromatography (HPLC) analysis.[\[1\]](#)[\[4\]](#)[\[10\]](#)

Materials:

- Solid-Phase Extraction (SPE) C18 Cartridges
- SPE Vacuum Manifold
- Water sample
- Methanol (HPLC grade)
- Dichloromethane (DCM, HPLC grade)
- Acetonitrile (ACN, HPLC grade)
- Reagent Water (HPLC grade)
- Sodium Sulfite (for dechlorination, if necessary)
- Glass vials for collection
- Nitrogen evaporator or rotary evaporator
- HPLC system with UV or Fluorescence detector

Procedure:

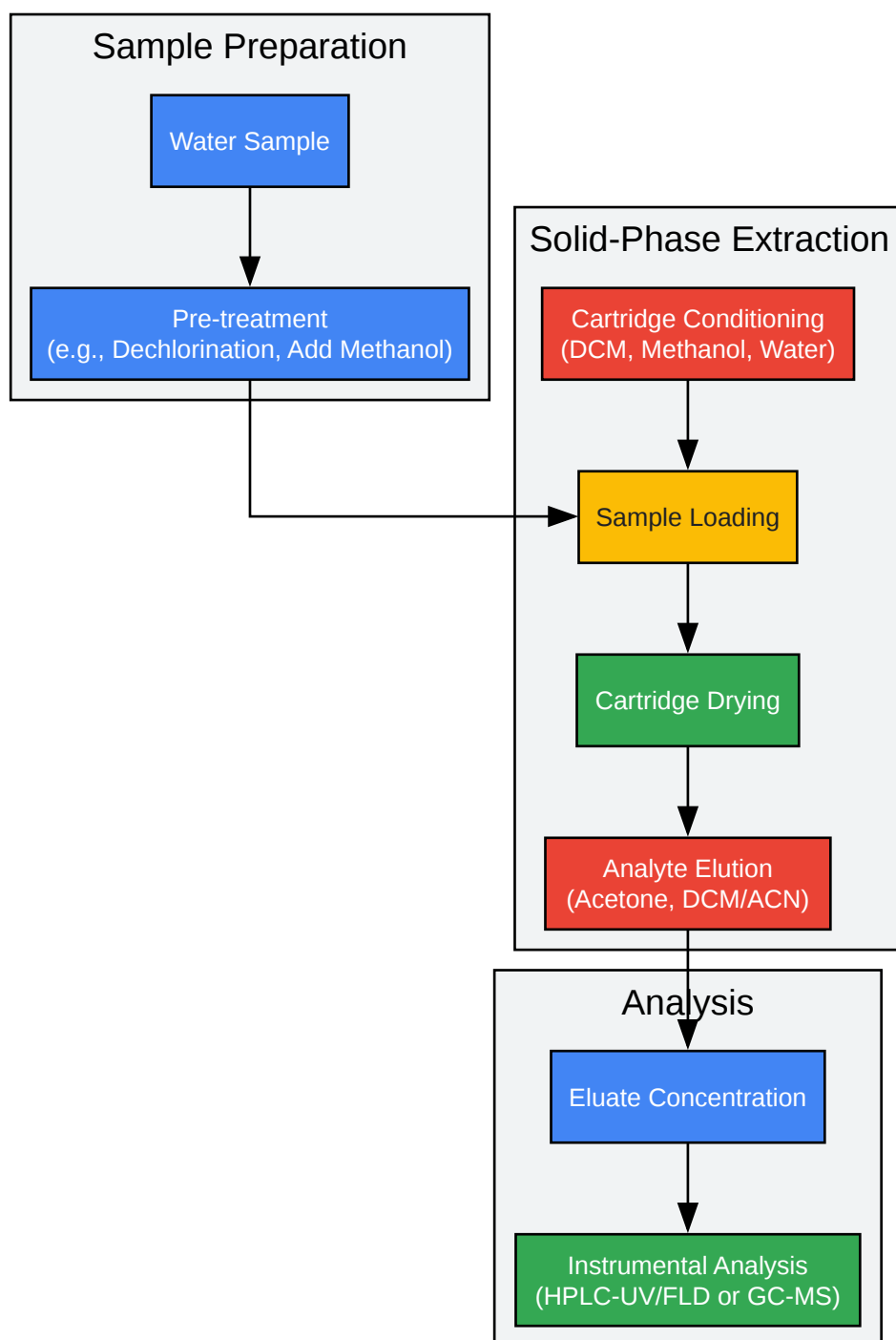
- Sample Pre-treatment:

- If the water sample contains residual chlorine, dechlorinate by adding 50 mg of sodium sulfite per liter of sample.[\[1\]](#)
- Add 5 mL of methanol to the water sample and mix well.[\[1\]](#)[\[4\]](#)
- SPE Cartridge Conditioning:
 - Place the C18 SPE cartridges on a vacuum manifold.
 - Wash the cartridges by passing 10 mL of dichloromethane (DCM) through them. Allow the DCM to soak the sorbent for 1 minute before drawing it to waste under vacuum.[\[1\]](#)[\[4\]](#)
 - Condition the cartridges by passing 10 mL of methanol through them. Let the methanol soak the sorbent for 2 minutes, then draw it through, leaving a thin layer of methanol above the sorbent bed.[\[1\]](#)[\[4\]](#)
 - Equilibrate the cartridges by passing 20 mL of reagent water, leaving approximately 1 cm of water above the frit.[\[1\]](#)[\[4\]](#) Do not let the cartridge go dry.
- Sample Loading:
 - Load the pre-treated water sample onto the conditioned C18 cartridge.
 - Apply a vacuum to achieve a flow rate of approximately 30 mL/min, ensuring a fast dropwise flow.[\[1\]](#)
- Cartridge Drying:
 - After the entire sample has passed through, dry the SPE cartridges under full vacuum for 10 minutes to remove excess water.[\[1\]](#)[\[4\]](#)
- Elution:
 - Place collection vials into the SPE manifold.
 - Rinse the original sample bottle with 5 mL of acetone and add this rinsate to the SPE cartridge. Allow the solvent to soak the sorbent for 1 minute before slowly drawing it into the collection vial.[\[1\]](#)

- Repeat the elution step with two 10 mL portions of dichloromethane (DCM).[1]
Alternatively, acetonitrile can be used for elution.[4]
- Eluate Drying and Concentration:
 - To remove any residual water, the collected eluate can be passed through a drying cartridge containing sodium sulfate.[1]
 - Concentrate the eluate to a small volume (e.g., 1-2 mL) using a gentle stream of nitrogen or a rotary evaporator.[4]
 - The concentrated extract is then ready for analysis. Reconstitute the residue in a suitable solvent for the analytical instrument, such as acetonitrile for HPLC analysis.[1][4]
- Analysis:
 - Analyze the final extract using HPLC with a UV or fluorescence detector for the quantification of **phenanthrene**. [1][2]

Visualizing the Workflow

The following diagram illustrates the general workflow for the solid-phase extraction of **phenanthrene** from water samples.



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Caption: General workflow of solid-phase extraction for **phenanthrene** analysis.

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- To cite this document: BenchChem. [Application Notes and Protocols for Solid-Phase Extraction of Phenanthrene in Water]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679779#solid-phase-extraction-methods-for-phenanthrene-in-water]

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